

Benzyldichlorophosphite: A Technical Overview of Nomenclature and Properties

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Compound of Interest

Compound Name: Benzyldichlorophosphite

Cat. No.: B123500

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of **Benzyldichlorophosphite**, a versatile reagent in organic synthesis, particularly in the formation of phospholipids. This document collates known alternate names, chemical identifiers, and available physicochemical and safety data to support its application in research and development.

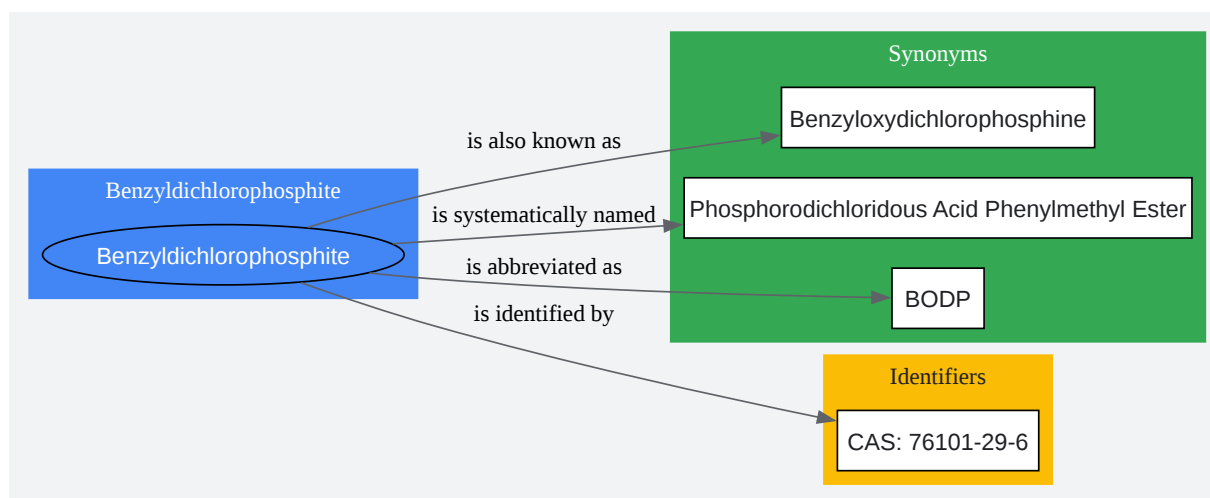
Nomenclature and Synonyms

Benzyldichlorophosphite is known by several alternative names in chemical literature and commercial catalogs. A clear understanding of this nomenclature is crucial for accurate literature searches and material sourcing.

Below is a summary of the common synonyms and identifiers for **Benzyldichlorophosphite**.

Name Type	Identifier
Common Name	Benzyldichlorophosphite
Alternate Name	Benzyloxydichlorophosphine
Systematic Name	Phosphorodichloridous Acid Phenylmethyl Ester
Abbreviation	BODP
CAS Number	76101-29-6

The relationships between these names and the chemical entity are illustrated in the diagram below.



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Caption: Nomenclature and identifiers for **Benzyldichlorophosphite**.

Physicochemical Properties

A comprehensive dataset of the physical and chemical properties of **Benzyldichlorophosphite** is essential for its proper handling, storage, and application in experimental settings. The following table summarizes the available data.

Property	Value
Molecular Formula	C ₇ H ₇ Cl ₂ OP
Molecular Weight	209.01 g/mol
Appearance	No data available
Boiling Point	No data available
Melting Point	No data available
Density	No data available
Solubility	No data available

Note: A comprehensive set of experimentally determined physical properties is not readily available in the public domain. Researchers should consult supplier-specific documentation for more detailed information.

Spectroscopic Data

Detailed spectroscopic data for **Benzylidichlorophosphite** is not widely published. For structural confirmation and purity assessment, comparison with reference spectra is recommended. Generally, for similar organophosphorus compounds, the following spectroscopic techniques are informative:

- ³¹P NMR: This is a key technique for characterizing phosphorus-containing compounds, with the chemical shift being highly sensitive to the electronic environment of the phosphorus atom.
- ¹H NMR: The proton NMR spectrum would be expected to show characteristic signals for the benzylic protons (CH₂) and the aromatic protons of the phenyl group.
- ¹³C NMR: The carbon NMR spectrum would provide information on the number and types of carbon environments within the molecule.
- IR Spectroscopy: Infrared spectroscopy can identify characteristic vibrational frequencies for the P-Cl, P-O, and C-H bonds present in the molecule.

- **Mass Spectrometry:** This technique can be used to determine the molecular weight and fragmentation pattern, aiding in structural elucidation.

Safety and Handling

Benzyldichlorophosphite is a reactive chemical and requires careful handling. The following information is derived from available safety data sheets.

Hazard Category	Description
Health Hazards	Corrosive. Causes severe skin burns and eye damage. May cause respiratory irritation.
Physical Hazards	Reacts with water.
Environmental Hazards	No data available

Precautionary Measures:

- **Handling:** Use only in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- **Storage:** Store in a cool, dry, well-ventilated place. Keep container tightly closed. Keep away from incompatible materials such as water and strong oxidizing agents.
- **First Aid:**
 - **Inhalation:** Move person to fresh air. If breathing is difficult, give oxygen. Get medical attention immediately.
 - **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention immediately.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Benzyldichlorophosphite** are not readily available in open-access literature. However, it is cited as a reagent in the synthesis of phospholipids. For instance, its use in the preparation of 1,3-diamidophospholipids has been reported. Researchers seeking to use this compound should refer to specialized chemical synthesis literature and patents.

The general synthetic utility of **Benzyldichlorophosphite** lies in its reactivity as a phosphitylating agent. The two chlorine atoms are good leaving groups, allowing for the sequential or simultaneous introduction of two nucleophiles, such as alcohols or amines, to form phosphite esters or phosphoramidites, respectively. This reactivity is central to its application in the synthesis of complex molecules like phospholipids and as an intermediate in the production of drugs such as Miltefosine.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety or handling guide. Users should consult the relevant Safety Data Sheet (SDS) and other technical documents provided by the supplier before handling this chemical. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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